

Essential Safety and Operational Guide for Handling 2-Undecanone

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Undecanone** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Summary & Key Quantitative Data

2-Undecanone is a combustible liquid that may be harmful if swallowed and is toxic to aquatic life.^{[1][2]} All personnel must be familiar with its properties and potential hazards before commencing any work.

Property	Value	References
CAS Number	112-12-9	[1][3]
Molecular Formula	C ₁₁ H ₂₂ O	[1][3]
Molecular Weight	170.29 g/mol	[1][3]
Appearance	Colorless liquid	[1]
Boiling Point	228-232 °C (442-450 °F)	
Flash Point	87 °C (189 °F) - closed cup	
Oral LD50 (Rat)	> 5,000 mg/kg	[1]
Dermal LD50 (Rabbit)	> 5,000 mg/kg	

Personal Protective Equipment (PPE)

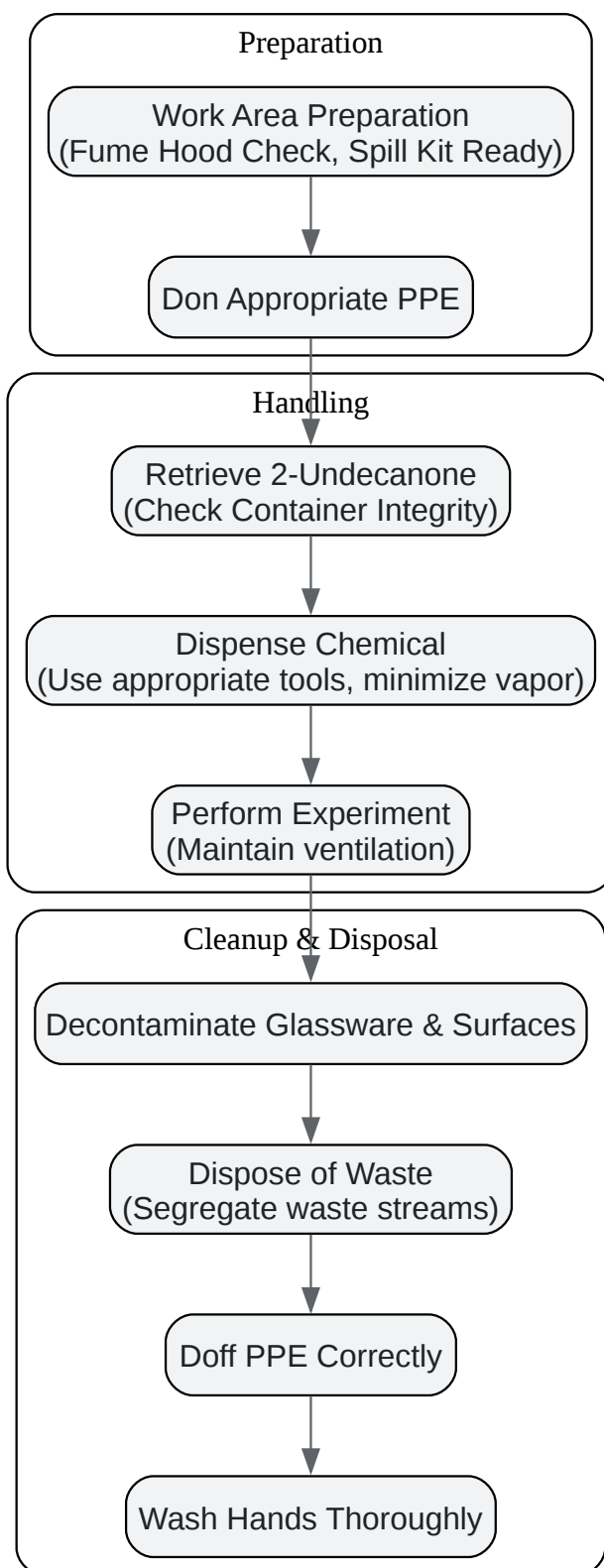
The selection of appropriate PPE is paramount to safe handling. The following table summarizes the required and recommended PPE for handling **2-Undecanone**.

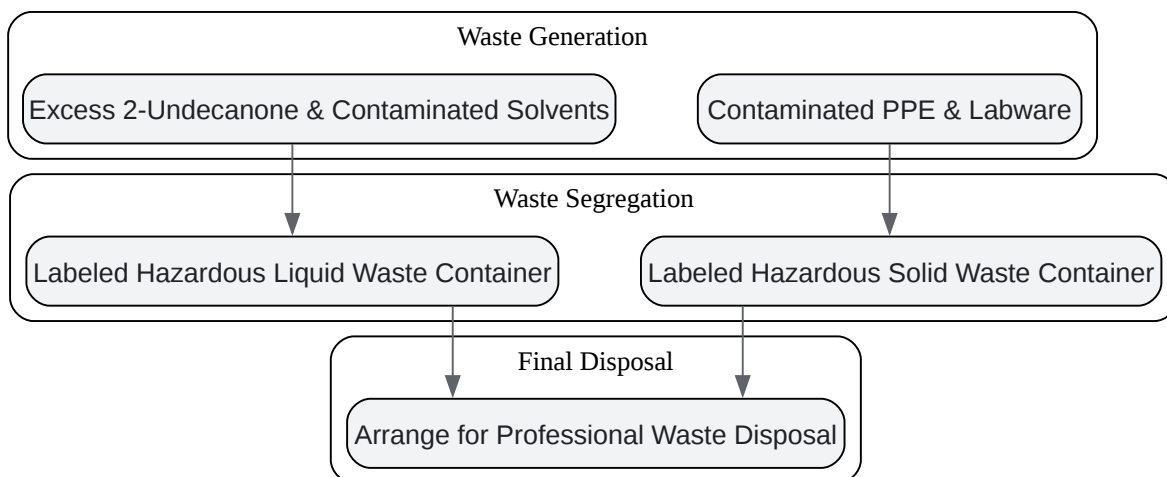
PPE Category	Specification	Rationale & Citation
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[1] A face shield should be worn when there is a significant risk of splashing.	Protects against splashes and airborne droplets.
Hand Protection	Recommended: Butyl rubber or neoprene gloves.[4] Not Recommended: Nitrile gloves have poor resistance to ketones.[5][6]	Provides a protective barrier against skin contact. The choice of glove material is critical for chemical resistance.
Skin and Body Protection	Chemical-resistant lab coat or apron. Closed-toe shoes are mandatory.	Protects skin and personal clothing from contamination.
Respiratory Protection	For low concentrations (up to 10 times the Permissible Exposure Limit - PEL): A NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges (black color code).[7][8][9] For higher or unknown concentrations: A supplied-air respirator (SAR) is required.	Protects against inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol minimizes the risk of exposure and accidents.

Workflow for Handling **2-Undecanone**





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